

Introduction: A Trifecta of Functionality for Modern Drug Discovery

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *4-Bromo-1-(2,2,2-trifluoroethyl)-1H-pyrazole*

CAS No.: 1049730-37-1

Cat. No.: B1526464

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In the landscape of medicinal chemistry, the pyrazole core is a privileged scaffold, forming the foundation of numerous therapeutic agents from anti-inflammatory drugs like celecoxib to kinase inhibitors used in oncology.^{[1][2][3]} The strategic functionalization of this heterocycle is paramount to modulating its pharmacological profile. **4-Bromo-1-(2,2,2-trifluoroethyl)-1H-pyrazole** emerges as a particularly valuable building block, embodying a trifecta of chemical utility.

The molecule's design incorporates three key features:

- **The Pyrazole Core:** A stable, aromatic five-membered ring with two adjacent nitrogen atoms, providing a rigid framework with defined vectors for substituent placement and multiple points for hydrogen bonding interactions.^[1]
- **The C4-Bromo Substituent:** A versatile synthetic handle, strategically positioned on the electron-rich pyrazole ring. This bromine atom is primed for a wide array of transition metal-catalyzed cross-coupling reactions, enabling the facile introduction of diverse molecular fragments.^{[4][5]}

- The N1-Trifluoroethyl Group: The incorporation of fluorine, and specifically the -CH₂CF₃ group, is a well-established strategy in drug design to enhance metabolic stability, modulate lipophilicity, and improve binding affinity through unique electronic interactions.[\[6\]](#)[\[7\]](#)

This guide provides a comprehensive technical overview of **4-Bromo-1-(2,2,2-trifluoroethyl)-1H-pyrazole** for researchers, scientists, and drug development professionals. We will delve into its synthesis, detailed structural characterization, reactivity, and its proven utility as a key intermediate in the construction of complex, high-value molecules.

Core Molecular Properties

A precise understanding of a molecule's fundamental properties is the starting point for any synthetic or analytical endeavor. The key physicochemical data for **4-Bromo-1-(2,2,2-trifluoroethyl)-1H-pyrazole** are summarized below.

Property	Value	Source
CAS Number	1049730-37-1	[8]
Molecular Formula	C ₅ H ₄ BrF ₃ N ₂	[8]
Molecular Weight	228.998 g/mol	[8]
Monoisotopic Mass	227.95099 Da	Calculated
Predicted XlogP	1.8 - 2.4	[9] [10]
Appearance	Typically a colorless oil or low-melting solid	Inferred

Synthesis: A Strategic Approach to N-Alkylation

The most direct and logical synthetic route to **4-Bromo-1-(2,2,2-trifluoroethyl)-1H-pyrazole** involves the N-alkylation of the readily available 4-bromopyrazole. This strategy is predicated on the nucleophilicity of the pyrazole ring's deprotonated nitrogen.

Causality of Experimental Design

- **Choice of Starting Material:** 4-Bromopyrazole (CAS 2075-45-8) is a commercially available and relatively inexpensive starting material.^{[4][11][12]} Its direct bromination from pyrazole is a well-documented electrophilic aromatic substitution.^{[13][14]}
- **Deprotonation:** The pyrazole N-H proton ($pK_a \approx 14$) is weakly acidic and requires a suitable base for deprotonation to generate the nucleophilic pyrazolide anion. A strong base like sodium hydride (NaH) is ideal as it provides irreversible deprotonation, driving the reaction forward. Alternatively, a weaker base like potassium carbonate (K_2CO_3) can be used, often requiring higher temperatures.
- **Alkylating Agent:** A reactive electrophile is needed to introduce the 2,2,2-trifluoroethyl moiety. 2,2,2-Trifluoroethyl triflate (CF_3CH_2OTf) or iodide (CF_3CH_2I) are excellent choices due to the good leaving group ability of triflate and iodide, respectively, facilitating the S_N2 reaction.
- **Solvent:** A polar aprotic solvent such as Dimethylformamide (DMF) or Acetonitrile (MeCN) is optimal. These solvents can dissolve the pyrazolide salt and will not interfere with the nucleophilic attack.

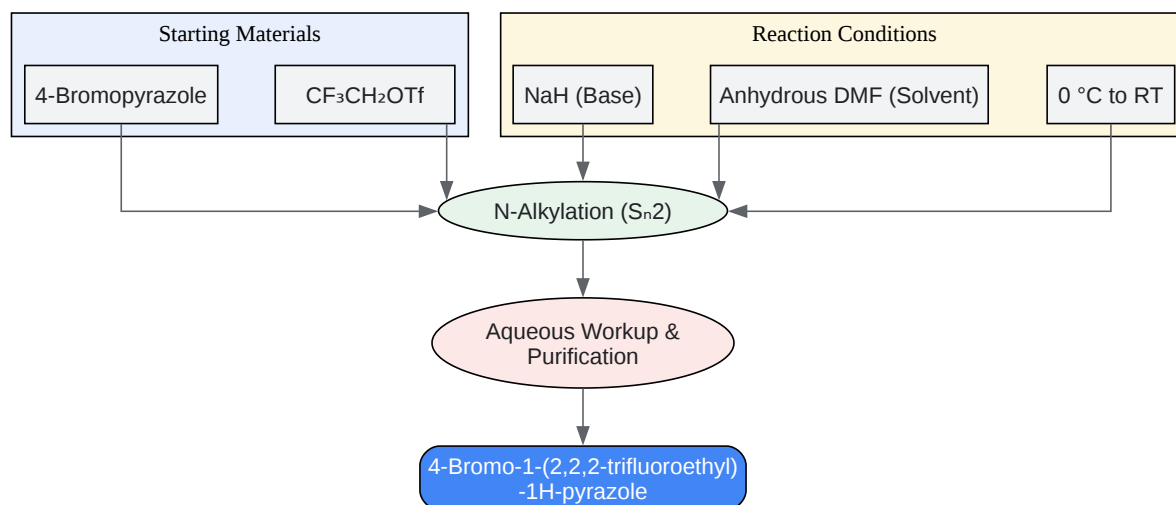
Experimental Protocol: N-Alkylation of 4-Bromopyrazole

Materials:

- 4-Bromopyrazole
- Sodium hydride (NaH), 60% dispersion in mineral oil
- 2,2,2-Trifluoroethyl trifluoromethanesulfonate (CF_3CH_2OTf)
- Anhydrous Dimethylformamide (DMF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Ethyl acetate (EtOAc)
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a dry, nitrogen-flushed round-bottom flask equipped with a magnetic stirrer, add 4-bromopyrazole (1.0 eq).
- Dissolve the starting material in anhydrous DMF (approx. 0.2 M concentration).
- Cool the solution to 0 °C using an ice-water bath.
- Carefully add sodium hydride (1.1 eq, 60% dispersion) portion-wise. Caution: Hydrogen gas is evolved. Allow the mixture to stir at 0 °C for 30 minutes. The solution should become clear as the sodium pyrazolide salt forms.
- Slowly add 2,2,2-trifluoroethyl triflate (1.1 eq) dropwise via syringe, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for 4-6 hours, or until TLC/LCMS analysis indicates complete consumption of the starting material.
- Upon completion, carefully quench the reaction by slowly adding saturated aqueous NH_4Cl solution at 0 °C.
- Transfer the mixture to a separatory funnel and dilute with water and ethyl acetate.
- Separate the layers. Extract the aqueous layer twice more with ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- The resulting crude oil can be purified by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure product.



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Fig 1. Synthetic workflow for **4-Bromo-1-(2,2,2-trifluoroethyl)-1H-pyrazole**.

Spectroscopic Characterization: Confirming the Structure

Unambiguous structural confirmation is achieved through a combination of spectroscopic techniques. The expected data provides a fingerprint for the target molecule. While a dedicated publication with full spectral data for this specific compound is not readily available, the expected shifts and couplings can be accurately predicted based on extensive data for analogous pyrazoles and fluoroalkylated compounds.[6][15][16]

Technique	Expected Data	Rationale
^1H NMR	δ 7.5-7.7 (s, 1H, H ₃), δ 7.5-7.7 (s, 1H, H ₅), δ 4.8-5.0 (q, J $\approx$ 8.5 Hz, 2H, CH ₂ CF ₃)	The two pyrazole protons (H ₃ and H ₅) are in magnetically similar environments and are expected to appear as singlets. The methylene protons (CH ₂) will be split into a quartet by the three adjacent fluorine atoms.
^{19}F NMR	δ -70 to -75 (t, J $\approx$ 8.5 Hz, 3F, CH ₂ CF ₃)	The three equivalent fluorine atoms of the trifluoromethyl group will be split into a triplet by the two adjacent methylene protons.
^{13}C NMR	δ 138-140 (C ₅), δ 128-130 (C ₃), δ 95-98 (C ₄ -Br), δ 55-58 (q, J $\approx$ 35-40 Hz, CH ₂ CF ₃), δ 122-125 (q, J $\approx$ 275-280 Hz, CF ₃)	The C-Br carbon (C ₄) is shifted upfield. The carbons of the trifluoroethyl group show characteristic quartet splitting due to C-F coupling.
MS (EI)	m/z 228/230 (M ⁺ , $\sim$ 1:1 ratio), 147/149 ([M-CF ₃ CH ₂] ⁺)	The molecular ion will show a characteristic isotopic pattern for one bromine atom ($^{79}\text{Br}/^{81}\text{Br}$). A common fragmentation is the loss of the N-substituent. [17]

Reactivity and Synthetic Utility: A Gateway to Complexity

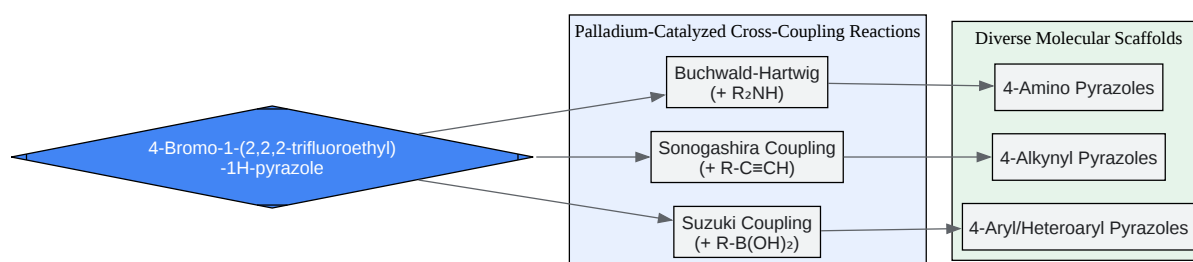
The primary value of **4-Bromo-1-(2,2,2-trifluoroethyl)-1H-pyrazole** lies in its capacity as a versatile intermediate for constructing more complex molecules, a critical function in modern drug discovery programs.[\[4\]](#)

The C4-Bromo Group: The Cross-Coupling Linchpin

The bromine atom at the C4 position is the molecule's key reactive site for building molecular diversity. It readily participates in a variety of palladium-catalyzed cross-coupling reactions.[5]

- Suzuki-Miyaura Coupling: Reaction with boronic acids or esters to form C-C bonds, introducing aryl or heteroaryl groups.
- Sonogashira Coupling: Reaction with terminal alkynes to install alkynyl moieties, useful for creating rigid linkers.
- Buchwald-Hartwig Amination: Reaction with amines to form C-N bonds, accessing a wide range of substituted anilines and related structures.
- Heck Coupling: Reaction with alkenes to form substituted olefins.

This versatility allows chemists to rapidly generate libraries of analogues from a single, common intermediate, which is essential for structure-activity relationship (SAR) studies.



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Fig 2. Synthetic utility via cross-coupling at the C4-bromo position.

Protocol Example: Suzuki-Miyaura Coupling

- To a microwave vial, add **4-Bromo-1-(2,2,2-trifluoroethyl)-1H-pyrazole** (1.0 eq), the desired arylboronic acid (1.2 eq), a palladium catalyst such as Pd(PPh₃)₄ (0.05 eq), and a

base such as K_2CO_3 or Cs_2CO_3 (2.0 eq).

- Add a solvent mixture, typically 1,4-dioxane and water (e.g., 4:1 ratio).
- Seal the vial and heat in a microwave reactor at 100-140 °C for 15-60 minutes, or heat conventionally until the reaction is complete by TLC/LCMS.
- After cooling, dilute with water and extract with an organic solvent (e.g., EtOAc).
- The combined organic layers are washed, dried, and concentrated. The product is purified via column chromatography.

Applications in Drug Discovery and Agrochemicals

The 4-bromo-N-alkylated pyrazole scaffold is a common feature in patented chemical matter. The trifluoroethyl group, in particular, is often used to block metabolic N-dealkylation and improve the pharmacokinetic profile of a drug candidate. Intermediates like this are used in the synthesis of active ingredients for fungicides and insecticides.^[18] While specific clinical candidates containing this exact fragment may be proprietary, its utility is evident from its commercial availability and the frequent appearance of closely related structures in the scientific and patent literature for a range of therapeutic targets, including kinases, ion channels, and GPCRs. The ability to quickly diversify the C4 position makes it an ideal starting point for hit-to-lead and lead optimization campaigns.

Conclusion

4-Bromo-1-(2,2,2-trifluoroethyl)-1H-pyrazole is more than just a chemical compound; it is a strategically designed tool for molecular innovation. Its synthesis is straightforward, and its structure is readily confirmed by standard analytical methods. The true power of this molecule lies in the orthogonal reactivity of its functional groups: the stable, directing pyrazole core, the metabolically robust trifluoroethyl group, and the exceptionally versatile C4-bromo handle. For researchers in pharmaceutical and agrochemical development, this intermediate provides a reliable and efficient gateway to novel and complex chemical entities with finely tuned biological and physical properties.

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- To cite this document: BenchChem. [Introduction: A Trifecta of Functionality for Modern Drug Discovery]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1526464/docs#introduction-a-trifecta-of-functionality-for-modern-drug-discovery\]](https://www.benchchem.com/product/b1526464/docs#introduction-a-trifecta-of-functionality-for-modern-drug-discovery)

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